

Spectroscopic Characterization of 6-Methyl-2-phenylbenzoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Methyl-2-phenylbenzoic acid

CAS No.: 92254-02-9

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This guide provides a comprehensive technical overview of the spectroscopic characterization of **6-Methyl-2-phenylbenzoic acid**. Tailored for researchers, scientists, and professionals in drug development, this document delves into the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in the structural elucidation of this compound. While experimental data for this specific molecule is not publicly available, this guide presents a detailed, predicted analysis based on established principles and extensive data from analogous structures.

Introduction

6-Methyl-2-phenylbenzoic acid is a biaryl carboxylic acid, a structural motif of interest in medicinal chemistry and materials science. The accurate determination of its chemical structure is a prerequisite for understanding its physicochemical properties and potential applications. Spectroscopic methods provide a powerful, non-destructive means to probe the molecular architecture, offering insights into the connectivity of atoms, the nature of functional groups, and the overall molecular formula. This guide will explore the predicted spectroscopic

data for **6-Methyl-2-phenylbenzoic acid** and provide the rationale behind these predictions, grounded in the fundamental principles of each technique.

Molecular Structure and Key Features

To understand the spectroscopic data, it is essential to first visualize the molecular structure of **6-Methyl-2-phenylbenzoic acid**.

Figure 1: Chemical structure of **6-Methyl-2-phenylbenzoic acid**.

The key structural features that will give rise to distinct spectroscopic signals are:

- The carboxylic acid group (-COOH).
- The two phenyl rings, one of which is substituted with the carboxylic acid and a methyl group.
- The methyl group (-CH₃).
- The various aromatic protons in their distinct chemical environments.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) spectroscopy provides information about the chemical environment and connectivity of hydrogen atoms in a molecule.

Predicted ¹H NMR Data

Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~12-13	Singlet	1H	-COOH
~7.2-7.6	Multiplet	8H	Aromatic protons
~2.1	Singlet	3H	-CH ₃

Interpretation of the Predicted ¹H NMR Spectrum

The predicted ^1H NMR spectrum of **6-Methyl-2-phenylbenzoic acid** is expected to show three main regions of interest.

- **Carboxylic Acid Proton:** The proton of the carboxylic acid group is highly deshielded due to the electronegativity of the adjacent oxygen atoms and potential for hydrogen bonding. This results in a characteristic downfield chemical shift, typically observed as a broad singlet in the range of 10-14 ppm.[1] The exact position can be dependent on the solvent and concentration.[2]
- **Aromatic Protons:** The protons on the two phenyl rings will resonate in the aromatic region, generally between 7.0 and 8.5 ppm. Due to the substitution pattern, the signals from the eight aromatic protons are expected to be complex and may overlap, resulting in a multiplet. The protons on the benzoic acid ring will be influenced by the electron-withdrawing carboxylic acid group and the electron-donating methyl group, while the protons on the unsubstituted phenyl ring will show a more typical pattern.
- **Methyl Protons:** The three protons of the methyl group are in an identical chemical environment and are not adjacent to any other protons, leading to a sharp singlet. Its position ortho to the phenyl group will likely cause a slight downfield shift compared to a simple methylbenzene, predicted to be around 2.1 ppm.

Standard Experimental Protocol for ^1H NMR

- **Sample Preparation:** Dissolve 5-10 mg of **6-Methyl-2-phenylbenzoic acid** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube. The choice of solvent is critical as it must dissolve the sample without contributing interfering signals in the regions of interest.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Standard acquisition parameters for a 400 MHz or 500 MHz spectrometer would include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- **Data Acquisition:** Acquire a sufficient number of scans (typically 8 to 16) to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Fourier transform the acquired free induction decay (FID) to obtain the spectrum. Phase and baseline corrections should be applied, and the spectrum should be

referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR (¹³C NMR) spectroscopy provides information about the carbon skeleton of a molecule.

Predicted ¹³C NMR Data

Predicted Chemical Shift (δ) ppm	Assignment
~170	-COOH
~125-145	Aromatic C
~20	-CH ₃

Interpretation of the Predicted ¹³C NMR Spectrum

The predicted ¹³C NMR spectrum will provide complementary information to the ¹H NMR spectrum.

- **Carbonyl Carbon:** The carbon of the carboxylic acid group is highly deshielded and will appear at the downfield end of the spectrum, typically in the range of 165-185 ppm.^[2]
- **Aromatic Carbons:** The twelve carbon atoms of the two phenyl rings will resonate in the region of 115-145 ppm. The quaternary carbons (those attached to other non-hydrogen atoms) will generally have weaker signals than the protonated carbons. The chemical shifts will be influenced by the substituents. For instance, the carbon attached to the carboxylic acid group and the carbon attached to the methyl group will have distinct chemical shifts.
- **Methyl Carbon:** The carbon of the methyl group is the most shielded and will appear at the upfield end of the spectrum, typically around 20-25 ppm.

Standard Experimental Protocol for ¹³C NMR

- **Sample Preparation:** A higher concentration of the sample is usually required for ¹³C NMR compared to ¹H NMR. Dissolve 20-50 mg of **6-Methyl-2-phenylbenzoic acid** in 0.6-0.7 mL

of a deuterated solvent.

- **Instrument Setup:** Use a standard ^{13}C NMR pulse program, often with proton decoupling to simplify the spectrum to single lines for each unique carbon.
- **Data Acquisition:** A larger number of scans (hundreds to thousands) is typically necessary due to the low natural abundance of the ^{13}C isotope.
- **Data Processing:** Similar to ^1H NMR, the FID is Fourier transformed, phased, and baseline corrected.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data

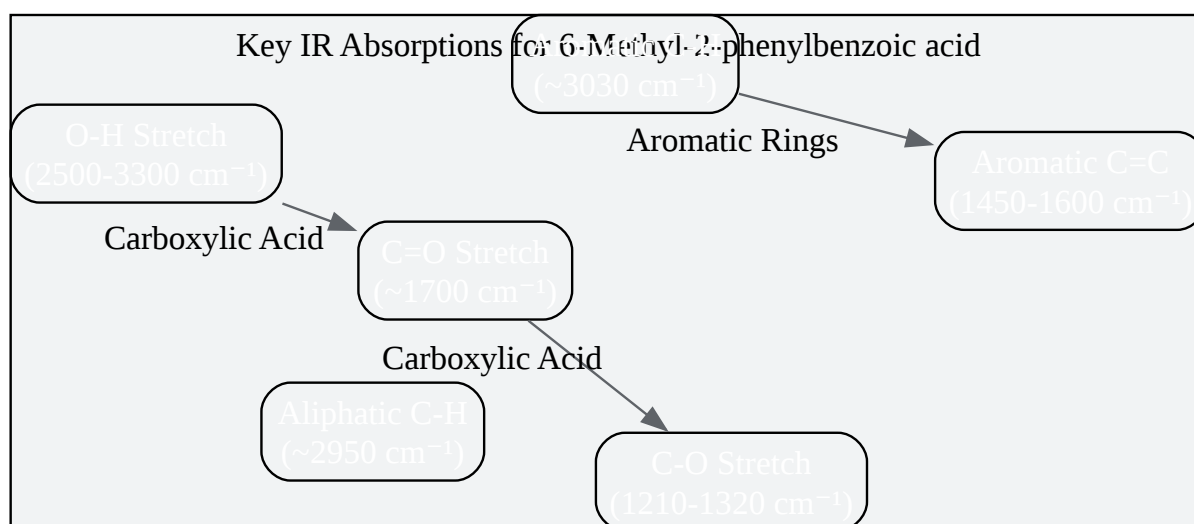
Wavenumber (cm^{-1})	Intensity	Assignment
2500-3300	Broad	O-H stretch (carboxylic acid)
~1700	Strong	C=O stretch (carboxylic acid)
~3030	Medium	Aromatic C-H stretch
~2950	Medium	Aliphatic C-H stretch
1450-1600	Medium-Strong	Aromatic C=C stretch
1210-1320	Strong	C-O stretch (carboxylic acid)

Interpretation of the Predicted IR Spectrum

The IR spectrum of **6-Methyl-2-phenylbenzoic acid** is expected to be dominated by the characteristic absorptions of the carboxylic acid and the aromatic rings.

- **O-H Stretch:** The most characteristic feature of a carboxylic acid is the very broad absorption band for the O-H stretch, which typically appears in the region of $2500\text{--}3300\text{ cm}^{-1}$.^{[2][3][4]} This broadening is a result of intermolecular hydrogen bonding, which forms a dimeric structure.^[3]

- **C=O Stretch:** A strong, sharp absorption corresponding to the carbonyl (C=O) stretch of the carboxylic acid is expected around 1700 cm^{-1} .^{[2][4][5]} Conjugation with the phenyl ring may shift this absorption to a slightly lower wavenumber.
- **C-H Stretches:** Aromatic C-H stretching vibrations are typically observed as a group of weaker bands just above 3000 cm^{-1} , while the aliphatic C-H stretching of the methyl group will appear just below 3000 cm^{-1} .
- **C=C Stretches:** The stretching vibrations of the carbon-carbon double bonds in the aromatic rings will give rise to several bands of variable intensity in the $1450\text{-}1600\text{ cm}^{-1}$ region.
- **C-O Stretch:** The C-O single bond stretch of the carboxylic acid is expected to produce a strong absorption in the $1210\text{-}1320\text{ cm}^{-1}$ region.^[3]



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Figure 2: Key functional group correlations in the predicted IR spectrum.

Standard Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** For solid samples, the most common methods are preparing a KBr (potassium bromide) pellet or using an attenuated total reflectance (ATR) accessory. For a KBr pellet, a small amount of the sample is finely ground with dry KBr and pressed into a

transparent disk. For ATR, a small amount of the solid sample is placed directly on the ATR crystal.

- **Background Spectrum:** A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded to subtract any atmospheric or instrumental interferences.
- **Sample Spectrum:** The sample is placed in the IR beam, and the spectrum is recorded.
- **Data Analysis:** The resulting spectrum is a plot of transmittance or absorbance versus wavenumber. The positions and shapes of the absorption bands are then correlated with specific functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm the molecular formula and deduce structural features.

Predicted Mass Spectrum Data

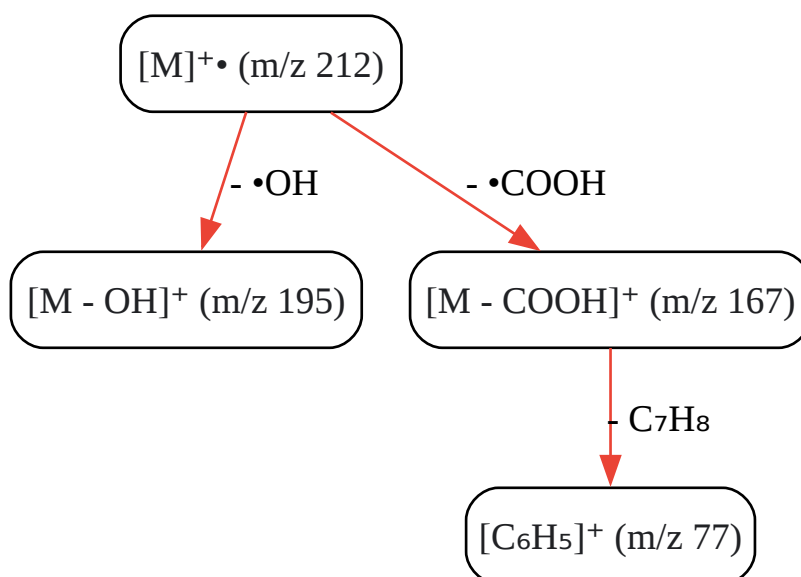
m/z (mass-to-charge ratio)	Interpretation
212	Molecular ion $[M]^+\bullet$
195	$[M - OH]^+$
184	$[M - CO]^+\bullet$ or $[M - H_2O]^+\bullet$
167	$[M - COOH]^+$
152	$[M - COOH - CH_3]^+$
77	$[C_6H_5]^+$

Interpretation of the Predicted Mass Spectrum

The molecular weight of **6-Methyl-2-phenylbenzoic acid** ($C_{14}H_{12}O_2$) is 212.24 g/mol .

- **Molecular Ion:** The molecular ion peak ($[M]^+\bullet$) is expected at m/z 212. This peak corresponds to the intact molecule that has lost one electron.

- **Key Fragmentations:** Carboxylic acids often undergo characteristic fragmentations. A common initial fragmentation is the loss of a hydroxyl radical ($\cdot\text{OH}$), which would result in a peak at m/z 195. Another possibility is the loss of a water molecule, leading to a peak at m/z 194. The loss of the entire carboxyl group as a radical ($\cdot\text{COOH}$) would give a fragment at m/z 167. Subsequent loss of the methyl group would lead to a fragment at m/z 152. The unsubstituted phenyl group can also fragment to give a characteristic ion at m/z 77. The fragmentation of benzoic acid itself typically shows a strong peak at m/z 105 due to the loss of a hydroxyl group, and a peak at m/z 77 for the phenyl cation.



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Figure 3: Predicted major fragmentation pathways for **6-Methyl-2-phenylbenzoic acid**.

Standard Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via various methods. For a relatively volatile and thermally stable compound like this, direct infusion or gas chromatography-mass spectrometry (GC-MS) are suitable. For GC-MS, the sample is first vaporized and separated on a GC column before entering the mass spectrometer.
- **Ionization:** Electron ionization (EI) is a common technique for this type of molecule, typically using an electron beam of 70 eV. This high-energy method induces fragmentation, which is useful for structural elucidation.

- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Conclusion

The comprehensive analysis of the predicted ^1H NMR, ^{13}C NMR, IR, and MS data provides a detailed spectroscopic fingerprint for **6-Methyl-2-phenylbenzoic acid**. The characteristic signals of the carboxylic acid, the two distinct aromatic rings, and the methyl group are all accounted for in the predicted spectra. This in-depth guide, by explaining the causality behind the expected spectroscopic behavior, serves as a valuable resource for the identification and characterization of this molecule and other related compounds. The provided experimental protocols offer a standardized approach for acquiring high-quality data for structural verification.

References

- IR Spectroscopy Tutorial: Carboxylic Acids. (n.d.). UCLA Chemistry and Biochemistry. Retrieved from [\[Link\]](#)
- Infrared Spectroscopy of Aqueous Carboxylic Acids: Comparison between Different Acids and Their Salts. (2011). The Journal of Physical Chemistry A, 115(23), 6031-6043. [\[Link\]](#)
- Spectroscopy of Carboxylic Acid Derivatives. (2023). JoVE. Retrieved from [\[Link\]](#)
- Spectroscopy of Carboxylic Acids and Nitriles. (2023). Chemistry LibreTexts. Retrieved from [\[Link\]](#)
- Mass spectrometry of analytical derivatives. 2. "Ortho" and "Para" effects in electron ionization mass spectra of derivatives of hydroxy, mercapto and amino benzoic acids. (2011). Journal of the American Society for Mass Spectrometry, 22(11), 1965-1976. [\[Link\]](#)
- The Fragment Ion $\text{C}_{13}\text{H}_9\text{O}_2 m/z$ 197 in the Mass Spectra of 2-(2'-R-phenyl)benzoic Acids. (1981). Australian Journal of Chemistry, 34(5), 1133-1137. [\[Link\]](#)

- Mass spectrum of benzoic acid $C_7H_6O_2$ C_6H_5COOH fragmentation pattern of m/z m/e ions. (n.d.). Doc Brown's Chemistry. Retrieved from [\[Link\]](#)
- Supporting Information. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Discriminating Aromatic Parent Compounds and Their Derivative Isomers in Ice Grains From Enceladus and Europa Using a Laboratory Analogue for Spaceborne Mass Spectrometers. (2021). Journal of Geophysical Research: Planets, 126(10), e2021JE006915. [\[Link\]](#)
- VII. 1H and ^{13}C NMR Spectra of Substituted Benzoic Acids. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Supplementary Information. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Benzoic acid, 4-[(6-methyl-4-phenyl-2-quinazolinyl)amino]-, methyl ester. (n.d.). SpectraBase. Retrieved from [\[Link\]](#)
- o-Phenylbenzoic acid. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Video: Spectroscopy of Carboxylic Acid Derivatives. (2023). JoVE. Retrieved from [\[Link\]](#)
- APPENDIX 2 - MIT OpenCourseWare. (n.d.). Retrieved from [\[Link\]](#)
- Electronic Supplementary Information. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Infrared spectrum of benzoic acid $C_7H_6O_2$ C_6H_5COOH . (n.d.). Doc Brown's Chemistry. Retrieved from [\[Link\]](#)
- Peculiarities of nmr ^{13}C spectra of benzoic acid and alkylbenzoates. ii. regular spectra differences between benzoic fragments. (n.d.). SciSpace. Retrieved from [\[Link\]](#)
- Benzoic acid, phenyl ester. (n.d.). NIST WebBook. Retrieved from [\[Link\]](#)
- 1H NMR Spectrum (1D, 1000 MHz, H_2O , predicted) (NP0198309). (n.d.). NP-MRD. Retrieved from [\[Link\]](#)
- Benzoic acid, 2-methyl-, methyl ester. (n.d.). NIST WebBook. Retrieved from [\[Link\]](#)

- Differentiation of natural and synthetic phenylacetic acids by 2H NMR of the derived benzoic acids. (1998). Food Chemistry, 61(1-2), 235-239. [[Link](#)]
- 1H proton nmr spectrum of benzoic acid C7H6O2 C6H5COOH. (n.d.). Doc Brown's Chemistry. Retrieved from [[Link](#)]
- Benzoic acid, 2-methyl-. (n.d.). NIST WebBook. Retrieved from [[Link](#)]

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Sources

- 1. 2,4,6-Trimethylbenzoic acid | C10H12O2 | CID 10194 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
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